

A Deep Dive into the Cationic Charge Density of FINQUAT CT (Quaternium-75)

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Compound of Interest

Compound Name: FINQUAT CT

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FINQUAT CT, chemically designated as Quaternium-75, is a highly cationic quaternary ammonium compound extensively utilized in the personal care industry. Its efficacy, particularly as a conditioning agent in hair care formulations, is intrinsically linked to its high cationic charge density. This technical guide provides an in-depth analysis of the cationic charge density of **FINQUAT CT**, detailing the quantitative metrics, the experimental protocols for their determination, and the underlying mechanism of action.

Quantitative Analysis of Cationic Charge Density

The cationic character of **FINQUAT CT** has been quantified through several key parameters, which are summarized in the table below. These values underscore its strong affinity for negatively charged surfaces, a critical attribute for its performance in cosmetic and potential therapeutic formulations.

Parameter	Value	Technique Used	Significance
Surface Charge Density	0.8 to 1.2 meq/g	Potentiometric Titration	Measures the quantity of positive charges per unit mass of the polymer.
Zeta Potential	+30 to +50 mV (at physiological pH)	Laser Doppler Velocimetry	Indicates the magnitude of the electrostatic repulsive forces between adjacent, similarly charged particles in a dispersion, reflecting the stability of the formulation.
Electrophoretic Mobility	2.5 to 4.0 x 10 ⁻⁸ m ² /Vs	Laser Doppler Velocimetry	Quantifies the velocity of the polymer particles under the influence of an electric field, directly related to the zeta potential.

Experimental Protocols

The determination of the cationic charge density parameters of **FINQUAT CT** relies on established analytical techniques. The following sections provide detailed methodologies for the key experiments cited.

Potentiometric (Colloidal) Titration for Surface Charge Density

This method determines the number of cationic sites on the **FINQUAT CT** polymer by titrating it with a standard anionic polymer solution and detecting the endpoint potentiometrically or with a colorimetric indicator.

Materials and Reagents:

- **FINQUAT CT** (Quaternium-75) solution of known concentration
- Standardized potassium polyvinyl sulfate (PVSK) solution (anionic titrant)
- Toluidine Blue O indicator
- pH meter and electrode
- Burette
- Stirrer

Procedure:

- A precise volume of the **FINQUAT CT** solution is placed in a beaker and diluted with deionized water.
- A few drops of Toluidine Blue O indicator are added to the solution, which will impart a blue color.
- The solution is continuously stirred while the standardized PVSK solution is added dropwise from the burette.
- The PVSK, being anionic, complexes with the cationic sites of **FINQUAT CT**.
- The endpoint is reached when all the cationic sites have been neutralized, and the excess PVSK causes the indicator to change color from blue to purple.
- The volume of PVSK solution used at the endpoint is recorded.
- The charge density, in milliequivalents per gram (meq/g), is calculated based on the stoichiometry of the reaction between the cationic polymer and the anionic titrant.

Laser Doppler Velocimetry for Zeta Potential and Electrophoretic Mobility

This non-invasive technique measures the velocity of particles in a liquid medium under the influence of an applied electric field. This velocity, or electrophoretic mobility, is then used to

calculate the zeta potential.

Instrumentation:

- Zeta potential analyzer equipped with a laser source, a measurement cell with electrodes, and a detector.

Procedure:

- A dilute aqueous dispersion of **FINQUAT CT** is prepared.
- The dispersion is injected into the measurement cell of the zeta potential analyzer.
- An electric field is applied across the electrodes in the cell.
- The cationic **FINQUAT CT** particles migrate towards the cathode.
- A laser beam is passed through the cell, and the light scattered by the moving particles is detected.
- The frequency of the scattered light is shifted due to the Doppler effect, and this shift is proportional to the velocity of the particles.
- The instrument's software calculates the electrophoretic mobility from the measured velocity and the applied electric field strength.
- The zeta potential is then calculated from the electrophoretic mobility using the Henry equation, which takes into account the dielectric constant and viscosity of the medium.

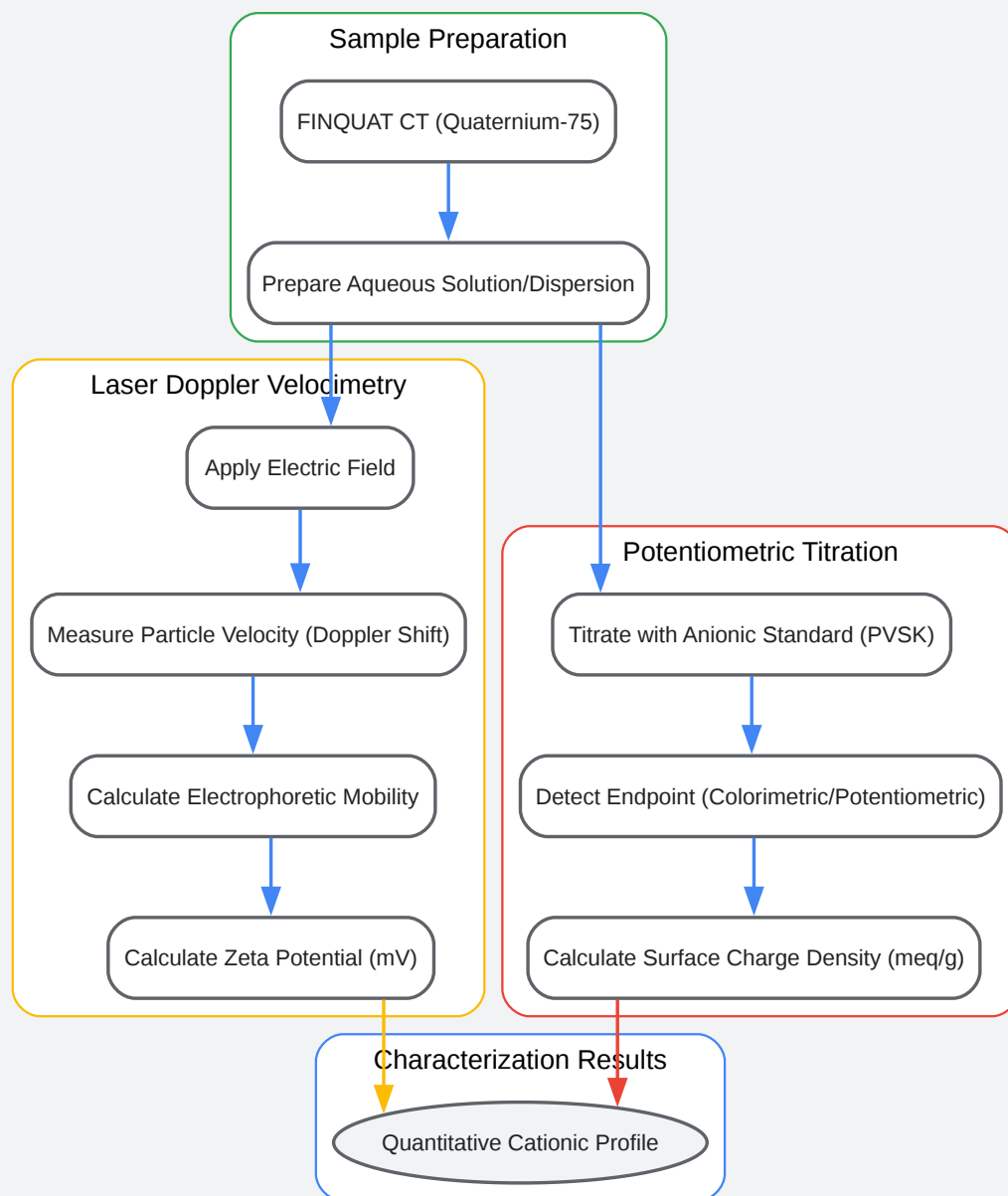
Mechanism of Action: Surface Interaction

The high cationic charge density of **FINQUAT CT** is fundamental to its primary function as a conditioning agent. Hair and skin surfaces are typically anionic due to the presence of carboxyl groups in protein residues, especially in damaged hair. The positively charged quaternary ammonium groups of **FINQUAT CT** are electrostatically attracted to these negative sites, leading to the adsorption of the molecule onto the surface. This forms a thin, lubricating film that reduces static electricity, flattens the hair cuticles, and imparts a smooth, soft feel.[1][2]

While not involved in biological signaling pathways, this surface interaction is a critical physicochemical mechanism.

The following diagram illustrates the experimental workflow for characterizing the cationic charge density of **FINQUAT CT**.

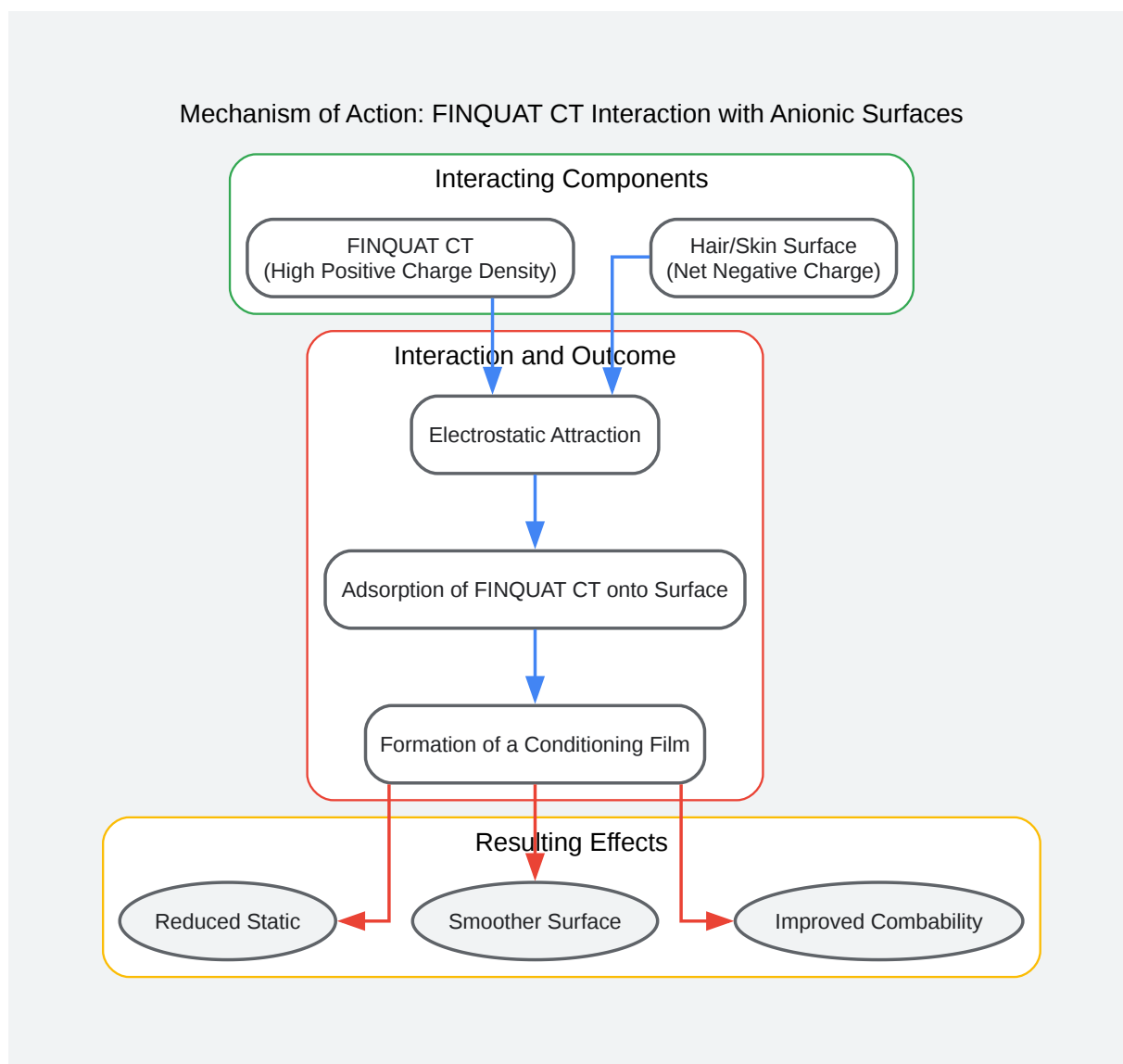
Experimental Workflow for Cationic Charge Density Characterization of FINQUAT CT



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Caption: Workflow for determining the cationic charge density of **FINQUAT CT**.

The subsequent diagram illustrates the logical relationship of **FINQUAT CT**'s interaction with a negatively charged surface, such as a hair fiber.



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Caption: **FINQUAT CT**'s interaction with a negatively charged surface.

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